

A Comprehensive Technical Guide to Irganox 1330: Synonyms, Properties, and Applications

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Compound of Interest

Compound Name: Irganox 1330

Cat. No.: B1672081

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Irganox 1330 is a high molecular weight, sterically hindered phenolic antioxidant. This guide provides a detailed overview of its chemical identity, including a comprehensive list of its synonyms and trade names. It also summarizes its known physical and chemical properties and primary applications. While extensively used in the polymer industry for its stabilizing properties, this document also addresses the available technical data relevant to a scientific audience, noting the current limitations in publicly accessible biological or pharmacological research data.

Chemical Identity and Synonyms

The compound commonly known by the trade name **Irganox 1330** is chemically identified as 1,3,5-trimethyl-2,4,6-tris(3,5-di-tert-butyl-4-hydroxybenzyl)benzene.^{[1][2][3]} Its unique molecular structure contributes to its high efficacy as an antioxidant.

Due to its widespread use, **Irganox 1330** is known by a multitude of synonyms and trade names across various manufacturers and suppliers. This can often be a source of confusion in research and development. The following table provides a comprehensive list of these alternative names.

Category	Name
IUPAC Name	1,3,5-Trimethyl-2,4,6-tris(3,5-di-tert-butyl-4-hydroxybenzyl)benzene
CAS Number	1709-70-2[1][2][3][4][5][6][7]
Common Synonyms	Tris-BHT Mesitylene[2][4][8]
4,4',4''-[(2,4,6-Trimethyl-1,3,5-benzenetriyl)tris(methylene)]tris[2,6-bis(1,1-dimethylethyl)phenol][9]	
3,3',3'',5,5',5''-hexa-tert-butyl-a,a',a''-(mesitylene-2,4,6-triyl) tri-p-cresol[10]	
2,4,6-Tris(3,5-di-tert-butyl-4-hydroxybenzyl)mesitylene[9]	
Trade Names	Ionox 330[1][2][3][4][8][9]
Ethanox 330[2][9]	
Anox 330[9][11]	
Antioxidant 1330[2][7][9]	
ADK Stab AO 330[9]	
Lowinox 1330	
Songnox 1330	
BNX 1330	
Dovernox 330	
Evernox 1330	
Kemilox 1330	
THANOX 1330	

Physicochemical Properties

A summary of the key physicochemical properties of **Irganox 1330** is presented in the table below. This data is essential for understanding its behavior in various matrices and for developing analytical methods.

Property	Value
Molecular Formula	C54H78O3[1][2][4][5][6][7][9]
Molecular Weight	775.2 g/mol [2][3][4][5][6]
Appearance	White to off-white solid/powder[2][4]
Melting Point	248-250 °C[1][2]
Boiling Point	739.54 °C (estimated)[2]
Solubility	Chloroform (Slightly), Methanol (Very Slightly, Heated, Sonicated)[2]
Water Solubility	8.09 µg/L at 20 °C[2]

Primary Applications and Function

Irganox 1330 functions as a highly effective, sterically hindered phenolic primary antioxidant. [10][12][13] Its primary role is to protect organic substrates from thermo-oxidative degradation. [2][10][12][13] This is achieved by scavenging free radicals and preventing the chain reactions that lead to material degradation.

Its principal applications are in the stabilization of polymers and elastomers, including:

- Polyolefins (polyethylene, polypropylene, polybutene)[2][10][14]
- Linear polyesters and polyamides[2][10][14]
- Styrene homo- and copolymers[2][10][14]
- Polyvinyl chloride (PVC) and polyurethanes[2][10][14]
- Synthetic fibers and elastomers[10][12][13]

- Adhesives and waxes[12][13][14]

Key features that make it a preferred antioxidant in these applications include its high resistance to extraction, low volatility, and excellent compatibility with a wide range of organic substrates.[2][10][14]

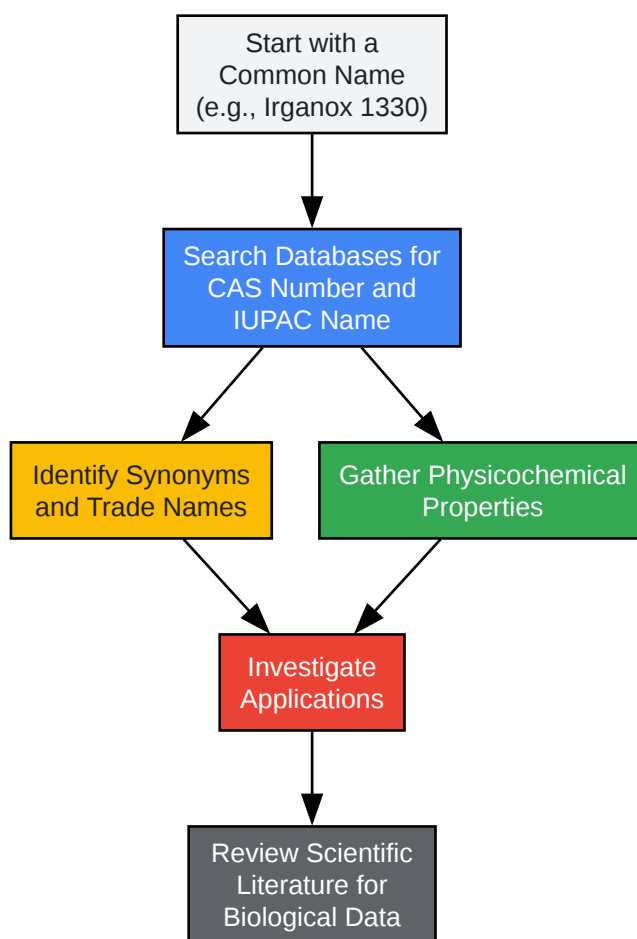
Information for the Research and Drug Development Community

A comprehensive search of publicly available scientific literature and technical datasheets reveals a significant focus on the industrial applications of **Irganox 1330**. To date, there is a notable absence of published research on its biological activity, signaling pathway interactions, or detailed experimental protocols within a pharmacological or toxicological context.

Therefore, diagrams of signaling pathways and detailed experimental workflows relevant to drug development professionals, as requested, cannot be provided at this time. The following sections outline the logical workflow for identifying a chemical and its properties, which is a fundamental process in the initial stages of any chemical research.

Logical Workflow for Chemical Identification

The process of identifying a chemical and its associated information is a critical first step in scientific research. The following diagram illustrates a typical workflow.

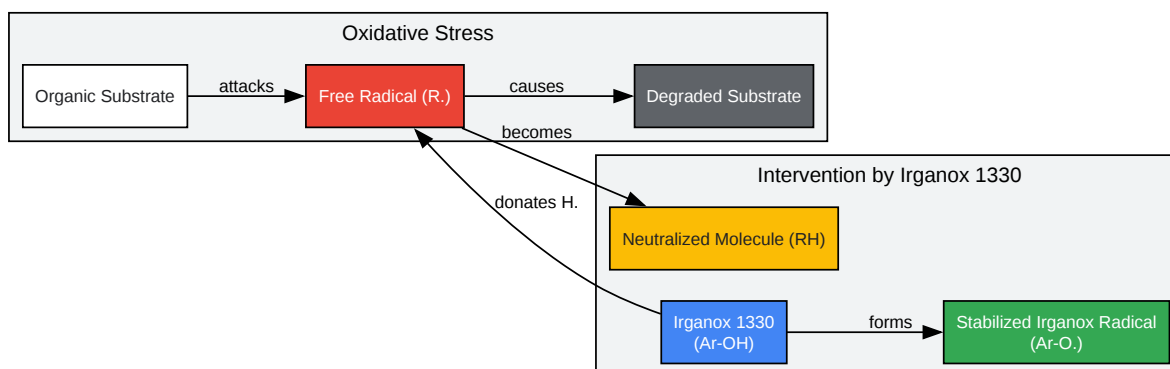


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Caption: Workflow for Chemical Identification and Data Gathering.

Antioxidant Mechanism of Action

While specific signaling pathway interactions for **Irganox 1330** in biological systems are not documented, the general mechanism of action for a sterically hindered phenolic antioxidant involves the donation of a hydrogen atom from the hydroxyl group to a free radical. This process is illustrated in the simplified diagram below.



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Caption: General Mechanism of a Phenolic Antioxidant.

Conclusion

Irganox 1330 is a well-characterized and widely used antioxidant in the polymer industry, with a variety of synonyms and trade names. Its physicochemical properties are well-documented, making it a reliable choice for preventing thermo-oxidative degradation. However, for the scientific research and drug development community, there is a clear gap in the literature regarding its biological effects and potential pharmacological applications. Future research in these areas would be necessary to expand the utility of this compound beyond its current industrial uses.

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